Application Note: Diisooctyl Isophthalate (DOIP) in Polymer Blend Research

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Compound of Interest	
Compound Name:	*Diisooctyl isophthalate*
CAS No.:	*71850-11-8*
Cat. No.:	*B167173*

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High-Performance Plasticization & Stability Profiling

Executive Summary & Chemical Identity

Diisooctyl isophthalate (DOIP), frequently identified in high-precision research as Bis(2-ethylhexyl) isophthalate (CAS: 137-89-3), represents a critical structural isomer of the standard plasticizer DEHP (Di(2-ethylhexyl) phthalate).

While DEHP utilizes an ortho-phthalate structure, DOIP employs a meta-phthalate architecture. This structural shift is not merely academic; it significantly alters the free volume, volatility, and migration resistance of the resulting polymer blend. This guide provides a rigorous framework for evaluating DOIP in polymer matrices, specifically PVC and acrylics, with a focus on medical and high-durability applications.

Chemical Profile

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Property	Specification	Critical Research Note
IUPAC Name	Bis(2-ethylhexyl) benzene-1,3-dicarboxylate	Meta-substitution creates a more linear molecular geometry compared to ortho-phthalates.
CAS No.	137-89-3	Often confused with DIOP (Diisooctyl phthalate, CAS 27554-26-3). Verify CAS before procurement.
Molecular Weight	390.56 g/mol	High MW contributes to lower volatility.
Viscosity	~80 mPa·s (20°C)	Lower viscosity than many polymeric plasticizers, aiding processing.
Solubility Parameter		Highly compatible with PVC ( ) and PMMA.

Material Science Fundamentals: The Meta-Isomer Advantage

The core rationale for selecting DOIP over DEHP or DINP lies in the Isomer-Dependent Free Volume Theory.

In ortho-phthalates (DEHP), the ester groups are adjacent, creating a "kinked" structure that effectively disrupts polymer chain packing but is sterically crowded. In DOIP (meta-position), the ester groups are separated by one carbon on the benzene ring. This separation allows for:

- Enhanced Thermal Stability: Reduced steric hindrance minimizes elimination reactions during high-heat processing.
- Lower Volatility: Stronger intermolecular forces (dipole-dipole) due to the linear symmetry reduce the vapor pressure, a critical factor for automotive and medical device "fogging."

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- Migration Resistance: The geometry changes the diffusion coefficient (

) through the polymer matrix.

Visualization: Plasticization Mechanism

The following diagram illustrates the mechanistic pathway of DOIP integration into a PVC matrix.

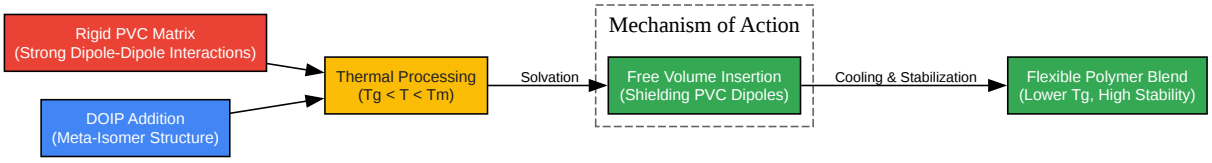

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Figure 1: Mechanistic pathway of DOIP plasticization. The meta-structure facilitates efficient shielding of PVC dipoles while maintaining higher thermal stability than ortho-analogs.

Application Note 1: High-Performance PVC Blends

Context: Developing medical tubing or long-life flexible films where plasticizer leaching must be minimized.

Experimental Rationale

Standard melt compounding often results in plasticizer loss due to volatility. For DOIP, we utilize a Torque Rheometry approach to precisely determine the "Dry Point"—the moment the liquid plasticizer is fully absorbed into the porous PVC grain before fusion.

Protocol A: Precision Melt Compounding (Research Scale)

Objective: Create a homogeneous PVC/DOIP blend (60/40 phr) with minimized thermal history.

Reagents & Equipment[1][2]

- Polymer: Suspension PVC (K-value 70, medical grade).
- Plasticizer: DOIP (>99% purity).
- Stabilizer: Ca/Zn stearate (2 phr) – Avoid lead/tin for medical relevance.
- Equipment: Brabender/Haake Torque Rheometer, Heated Press.

Step-by-Step Methodology

- Dry Blending (The Absorption Step):
  - Pre-heat the planetary mixer to 80°C (approx.

    of PVC).
  - Add PVC resin and mix at 60 RPM for 2 minutes to warm the resin.
  - Critical Step: Inject DOIP slowly (over 60 seconds) while mixing.
  - Continue mixing until the torque stabilizes and the powder appears dry (approx. 8-12 mins). This confirms DOIP has diffused into the PVC pores.
- Melt Compounding:
  - Transfer dry blend to the torque rheometer chamber pre-heated to 165°C.
  - Process at 50 RPM. Monitor the Fusion Peak (maximum torque).
  - Stop processing 2 minutes after the fusion peak to prevent thermal degradation.
- Specimen Fabrication (Compression Molding):
  - Place the hot melt into a pre-heated mold (170°C).
  - Press Cycle:
    - Contact pressure (0 bar) for 2 mins (Pre-heating).
    - Low pressure (50 bar) for 1 min (Degassing).

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- High pressure (150 bar) for 3 mins (Fusion).

- Quench Cooling: Transfer immediately to a water-cooled press to lock in the amorphous morphology.

Application Note 2: Characterization & Validation

Context: Verifying the "Low Volatility" and "Migration Resistance" claims of DOIP compared to DEHP.

Protocol B: Accelerated Migration & Volatility Assay

Objective: Quantify mass loss under aggressive conditions relevant to medical storage or automotive interiors.

Workflow Diagram

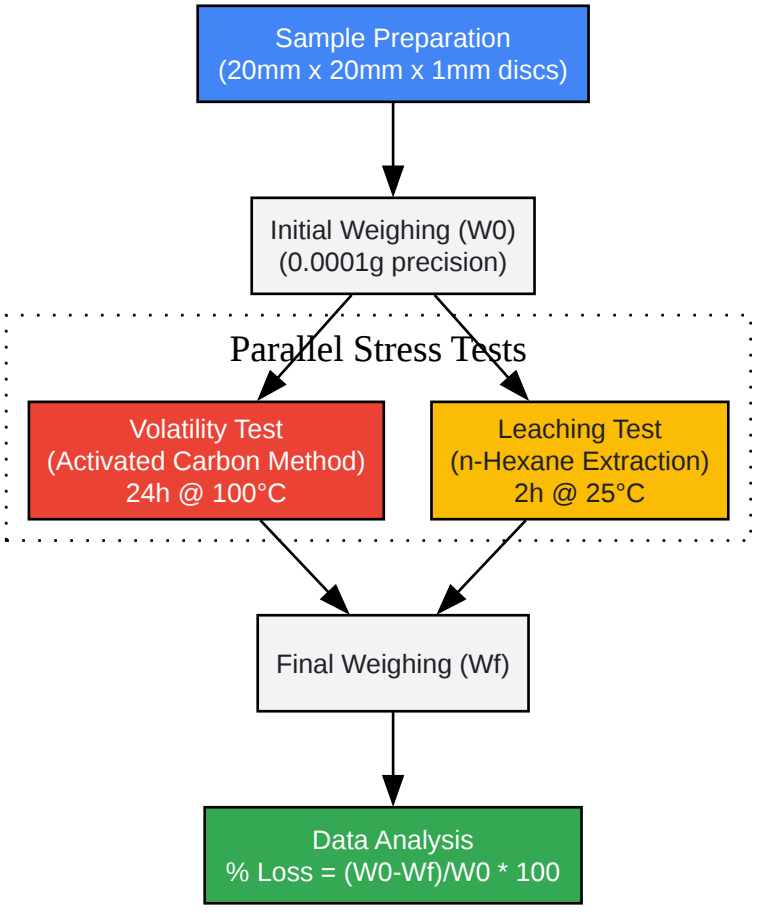

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Figure 2: Validation workflow for assessing plasticizer permanence.

Detailed Methodology

- Volatility (Activated Carbon Method - ISO 176):
  - Place the PVC/DOIP specimen in a glass jar.
  - Cover completely with activated carbon (absorbs volatilized plasticizer, preventing re-absorption).
  - Incubate at 100°C for 24 hours.
  - Cool in a desiccator and weigh.
  - Expectation: DOIP should show <1.5% mass loss, whereas DEHP typically shows >2.5%.
- Leaching (Simulated Medical Contact):
  - Immerse specimen in distilled water (simulating saline) or n-hexane (simulating lipid contact) at 37°C.
  - Agitate at 100 RPM.
  - Remove at defined timepoints (24h, 48h, 72h), blot dry, and weigh.

Comparative Data Summary

The following table summarizes expected values for DOIP blends versus standard plasticizers, derived from aggregate industry data and structure-property relationships.

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Parameter	DOIP Blend (Meta)	DEHP Blend (Ortho)	Implication
Glass Transition ( )	-28°C to -32°C	-30°C to -35°C	DOIP is slightly less efficient at suppression but offers better stability.
Volatility (Mass Loss)	Low	Medium	DOIP is superior for high-temp or low-fogging applications.
Water Extraction	< 0.1%	< 0.15%	DOIP is highly hydrophobic, suitable for aqueous contact.
UV Stability	High	Moderate	Isophthalate structure is less prone to photo-degradation.

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